

Ornidazole-13C2,15N2 for In Vitro Antimicrobial Research: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ornidazole-13C2,15N2

Cat. No.: B15621826

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This technical guide provides an in-depth overview of **Ornidazole-13C2,15N2**, a stable isotope-labeled derivative of the antimicrobial agent Ornidazole, for its application in in vitro antimicrobial research. This document is intended for researchers, scientists, and drug development professionals.

Ornidazole is a synthetic 5-nitroimidazole derivative with proven efficacy against protozoa and anaerobic bacteria.[1][2] The introduction of stable isotopes, as in **Ornidazole-13C2,15N2**, does not alter its chemical or biological activity but provides a crucial tool for quantitative analysis in complex biological matrices. This guide will cover the core properties of **Ornidazole-13C2,15N2**, the mechanism of action of Ornidazole, detailed experimental protocols for in vitro antimicrobial susceptibility testing, and the application of the labeled compound in these research settings.

Physicochemical Properties of Ornidazole and its Labeled Analog

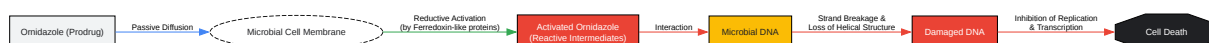
Ornidazole-13C2,15N2 is chemically identical to Ornidazole, with the exception of the incorporation of two Carbon-13 and two Nitrogen-15 isotopes.[3] This labeling results in a higher molecular weight, which allows it to be distinguished from the unlabeled form by mass spectrometry. This property is invaluable for its use as an internal standard in quantitative assays.

Property	Ornidazole	Ornidazole-13C2,15N2
Molecular Formula	C7H10ClN3O3	C5 ¹³ C ₂ H ₁₀ ClN ¹⁵ N ₂ O ₃ [3]
Molecular Weight	~219.63 g/mol	~223.60 g/mol [3][4]
Synonyms	Ro 7-0207	Ro 7-0207-13C2,15N2[3][5]
Appearance	Solid	Solid[4]
Primary Application	Antimicrobial Agent	Internal Standard for Mass Spectrometry

Mechanism of Antimicrobial Action

Ornidazole is a prodrug that is selectively effective against anaerobic microorganisms.[1] Its mechanism of action involves several key steps that lead to microbial cell death.[1][6]

- **Cellular Uptake:** Ornidazole, being a small and lipophilic molecule, passively diffuses into the microbial cell.[1]
- **Reductive Activation:** Inside the anaerobic microbe, the nitro group (NO₂) of Ornidazole is reduced. This reduction is facilitated by low-redox-potential electron-transport proteins, such as ferredoxin, which are abundant in anaerobic organisms.[1]
- **Formation of Cytotoxic Intermediates:** The reduction process generates reactive nitroso free radicals and other cytotoxic intermediates.[1][6]
- **DNA Damage:** These reactive intermediates interact with and damage the microbial DNA, causing a loss of the helical structure, strand breakage, and impaired function.[6]
- **Inhibition of Nucleic Acid Synthesis:** The damage to the DNA template disrupts essential cellular processes like replication and transcription, ultimately leading to cell death.[6][7]



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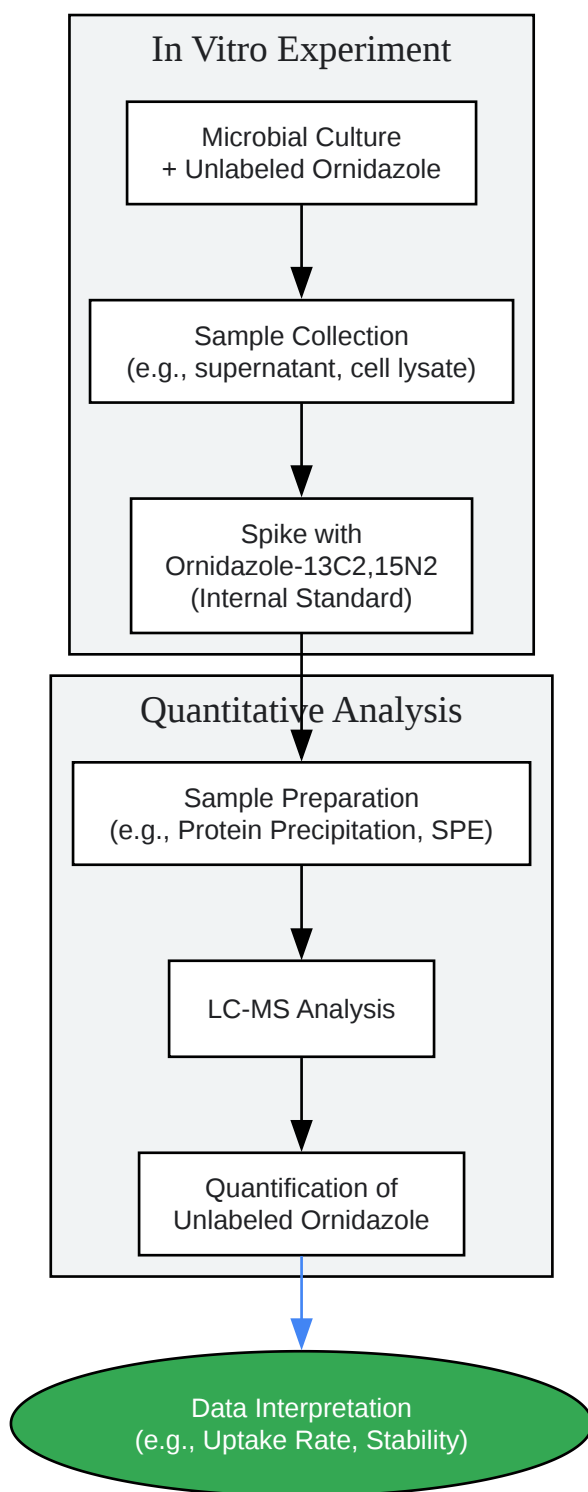
Caption: Mechanism of action of Ornidazole in anaerobic microbes.

Application of Ornidazole- $^{13}\text{C}_2,^{15}\text{N}_2$ in In Vitro Research

While Ornidazole is used to determine antimicrobial susceptibility, its labeled counterpart, **Ornidazole- $^{13}\text{C}_2,^{15}\text{N}_2$** , serves as a critical analytical tool. Its primary role is as an internal standard for quantitative analysis, most commonly using Liquid Chromatography-Mass Spectrometry (LC-MS). This allows for the precise measurement of unlabeled Ornidazole in various experimental samples.

Potential applications include:

- **Drug Stability Studies:** Quantifying the degradation of Ornidazole in different culture media over time.
- **Cellular Uptake and Efflux Studies:** Measuring the concentration of Ornidazole inside and outside microbial cells to understand transport mechanisms.
- **Metabolism Studies:** Identifying and quantifying metabolites of Ornidazole produced by microorganisms.
- **Minimum Inhibitory Concentration (MIC) Verification:** Accurately determining the concentration of Ornidazole in test media to confirm exposure levels in susceptibility assays.



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Caption: Workflow for using **Ornidazole-13C2,15N2** in research.

Experimental Protocols for In Vitro Antimicrobial Susceptibility Testing

Standardized methods are crucial for determining the antimicrobial activity of Ornidazole. The Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) provide detailed guidelines.^{[8][9][10]} The most common methods are broth dilution and agar dilution to determine the Minimum Inhibitory Concentration (MIC).

Broth Microdilution Method for MIC Determination

This method is used to determine the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism in a liquid medium.^{[8][10][11]}

Materials:

- Unlabeled Ornidazole
- Appropriate broth medium (e.g., Brucella broth for anaerobes)
- 96-well microtiter plates
- Standardized microbial inoculum (0.5 McFarland standard)
- Incubator with appropriate atmospheric conditions (e.g., anaerobic chamber)
- Plate reader or visual inspection mirror

Procedure:

- **Prepare Ornidazole Stock Solution:** Dissolve unlabeled Ornidazole in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- **Serial Dilutions:** Perform two-fold serial dilutions of the Ornidazole stock solution in the broth medium across the wells of a 96-well plate.^[10] For example, concentrations could range from 128 µg/mL to 0.125 µg/mL.

- **Positive and Negative Controls:** Include a positive control well (broth + inoculum, no drug) and a negative control well (broth only).
- **Inoculation:** Dilute the standardized microbial suspension in broth and inoculate each well (except the negative control) with a final concentration of approximately 5×10^5 CFU/mL.
- **Incubation:** Incubate the plates under appropriate conditions (e.g., 35-37°C for 24-48 hours in an anaerobic environment).
- **Reading Results:** The MIC is the lowest concentration of Ornidazole at which there is no visible growth (turbidity) of the microorganism.[\[8\]](#)[\[11\]](#)

Agar Dilution Method for MIC Determination

This method involves incorporating the antimicrobial agent into an agar medium upon which the microorganisms are inoculated.[\[8\]](#)

Materials:

- Unlabeled Ornidazole
- Appropriate agar medium (e.g., Brucella agar for anaerobes)
- Petri dishes
- Standardized microbial inoculum (0.5 McFarland standard)
- Inoculator (e.g., multipoint replicator)
- Incubator with appropriate atmospheric conditions

Procedure:

- **Prepare Ornidazole-Agar Plates:** Prepare a series of molten agar plates, each containing a different concentration of unlabeled Ornidazole. This is done by adding the appropriate volume of Ornidazole stock solution to the molten agar before pouring the plates. Also, prepare a drug-free control plate.

- Inoculation: Once the agar has solidified, spot-inoculate the surface of each plate with the standardized microbial suspension (typically 10^4 CFU per spot).
- Incubation: Incubate the plates under appropriate anaerobic conditions at 35-37°C for 48 hours.[8]
- Reading Results: The MIC is the lowest concentration of Ornidazole that completely inhibits the visible growth of the bacteria on the agar surface.

Quantitative Data from In Vitro Studies

The following table summarizes the in vitro activity of unlabeled Ornidazole against various anaerobic bacteria from a comparative study. This data is provided as a reference for the expected antimicrobial efficacy.

Bacterial Group	Number of Strains	% Susceptible to Ornidazole
Gram-positive cocci	Not specified	88.6% [12]
Bacteroides fragilis group	Not specified	99.1% [12]
Non-fragilis Bacteroides	Not specified	91.3% [12]
Clostridium perfringens	Not specified	100% (No resistant strains found) [12]

Data adapted from a study using the agar-dilution technique.[\[12\]](#)

Conclusion

Ornidazole-13C2,15N2 is a powerful tool for advancing in vitro antimicrobial research on its parent compound, Ornidazole. While not used directly for susceptibility testing, its role as an internal standard in mass spectrometry-based assays is indispensable for accurate quantification. This enables detailed investigations into the pharmacodynamics, stability, and cellular interactions of Ornidazole, providing a deeper understanding of its antimicrobial properties and supporting the development of more effective therapeutic strategies against anaerobic and protozoal infections.

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- To cite this document: BenchChem. [Ornidazole-13C2,15N2 for In Vitro Antimicrobial Research: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15621826#ornidazole-13c2-15n2-for-in-vitro-antimicrobial-research]

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